

Technical Support Center: MK2-IN-3 and Potential for MK3 Compensation

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Compound of Interest

Compound Name: MK2-IN-3
CAS No.: 724711-21-1
Cat. No.: B15605962

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This technical support center provides researchers, scientists, and drug development professionals with guidance on the use of **MK2-IN-3** and addresses the potential for compensatory activity from the closely related kinase, MK3.

Frequently Asked Questions (FAQs)

Q1: What is **MK2-IN-3** and what is its selectivity profile?

MK2-IN-3, also known as MK2 Inhibitor III, is a potent, cell-permeable, and ATP-competitive inhibitor of Mitogen-activated protein kinase-activated protein kinase 2 (MAPKAPK2 or MK2).^[1] It exhibits selectivity for MK2 over other kinases, including the closely related MK3.

Q2: Is there potential for MK3 to compensate for MK2 inhibition by **MK2-IN-3**?

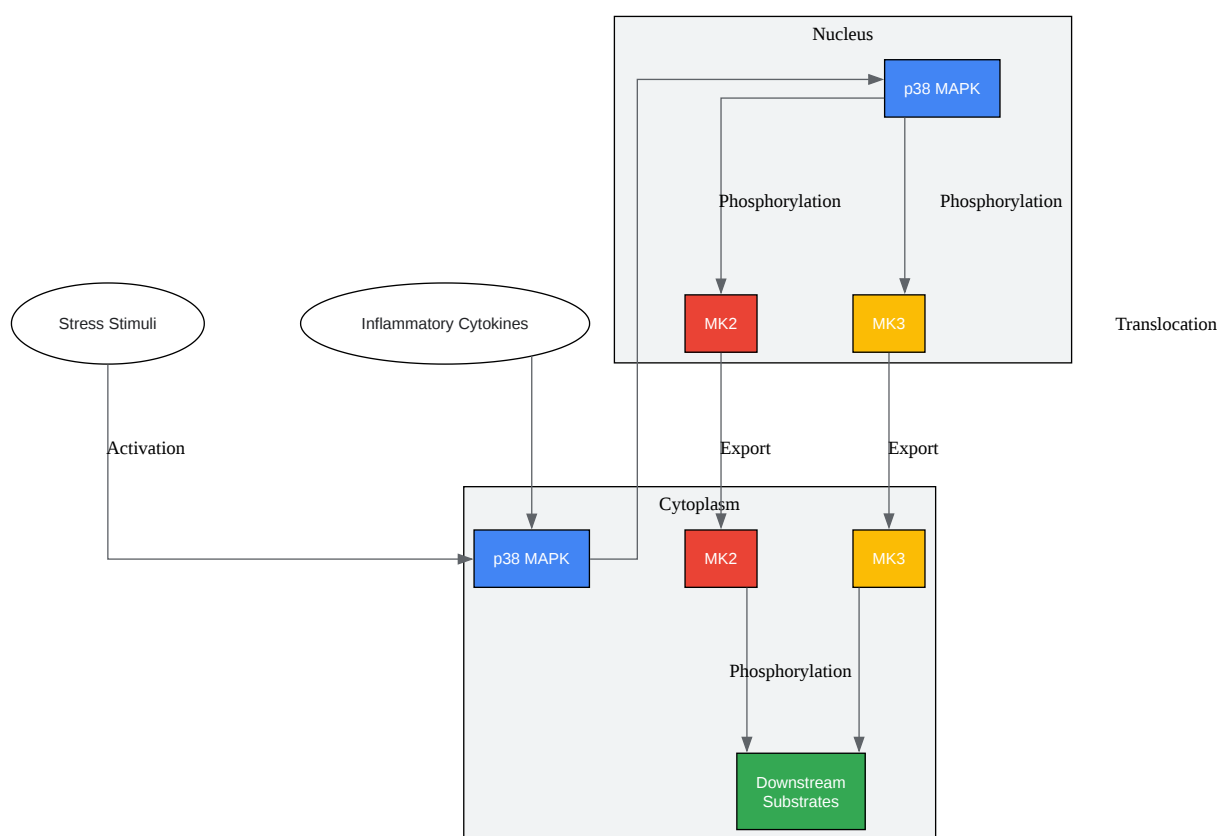
Yes, the potential for MK3 compensation exists. MK2 and MK3 are highly homologous and share overlapping substrate specificities.^{[2][3]} While **MK2-IN-3** is more potent against MK2, at higher concentrations or in cellular contexts with high MK3 expression, it may also inhibit MK3, albeit to a lesser extent.^{[4][5]} Furthermore, in systems where MK2 is chronically inhibited or absent, there is evidence of MK3 compensating for the loss of MK2 function.^[2]

Q3: What is the functional relationship between MK2 and MK3?

MK2 and MK3 are both downstream substrates of p38 MAPK and are often co-expressed and activated in parallel in response to stress stimuli.^[2] They share a number of substrates and are involved in similar cellular processes, including the regulation of cytokine production.^[3] However, the expression and activity levels of MK2 are generally higher than those of MK3 in most tissues.^[2]

Q4: What are the key signaling pathways involving MK2 and MK3?

MK2 and MK3 are key components of the p38 MAPK signaling pathway, which is activated by cellular stressors and inflammatory cytokines. Upon activation by p38 MAPK, MK2 and MK3 translocate from the nucleus to the cytoplasm to phosphorylate downstream targets.





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